

Technical Guide: Feudomycin A Hydrochloride

Biological Activity & Experimental Profiling

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Compound of Interest

Compound Name: *Feudomycin A Hydrochloride*

Cat. No.: *B13845333*

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Executive Summary

Feudomycin A Hydrochloride (CAS: 79466-09-4 for free base; specific salt forms vary) is a bioactive anthracycline antibiotic isolated from *Streptomyces coeruleorubidus*.^{[1][2][3]}

Structurally distinct from its cogener Feudomycin B (Daunorubicin Impurity C) and the parent compound Daunorubicin, Feudomycin A is characterized by a specific glycosidic linkage and side-chain oxidation state (C₂₇H₃₁NO₉).^{[1][2]}

This guide provides a comprehensive technical analysis of **Feudomycin A Hydrochloride**, focusing on its dual mechanism of action (DNA intercalation and Topoisomerase II inhibition), cytotoxicity profile, and rigorous experimental protocols for validation in drug discovery workflows.^[1]

Chemical Identity & Physicochemical Properties^{[1][2][3][4][5]}

Understanding the physicochemical constraints of Feudomycin A is critical for experimental reproducibility. The hydrochloride salt form significantly enhances aqueous solubility compared to the free base, facilitating cell-based assays.^[3]

Property	Specification
Compound Name	Feudomycin A Hydrochloride
Class	Anthracycline Antibiotic / Polyketide
Source	Streptomyces coeruleorubidus (Mutant strains)
Chemical Formula	C ₂₇ H ₃₁ NO ₉ [1][2][3] · HCl
Molecular Weight	~550.0 g/mol (Salt); 513.54 g/mol (Base)
Solubility	Soluble in DMSO (>10 mg/mL), Methanol; Water (moderate, pH dependent)
Appearance	Red to orange amorphous powder
Stability	Sensitive to light and alkaline pH.[1][2] Store at -20°C desiccated.

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Critical Handling Note: Anthracyclines adhere to glass and plastics. Use silanized glassware or low-binding polypropylene consumables to prevent potency loss during serial dilutions.[1][2][3]

Mechanism of Action (MOA)[1][2][6]

Feudomycin A shares the core pharmacophore of the anthracycline class but exhibits distinct binding kinetics due to its specific aglycone structure.

Primary Mechanism: Topoisomerase II Poisoning

Feudomycin A acts as a Topoisomerase II poison. It stabilizes the transient DNA-Topoisomerase II cleavable complex, preventing the religation of double-stranded DNA breaks. [1][2][3] This leads to the accumulation of DNA damage, triggering cell cycle arrest at G2/M and subsequent apoptosis.

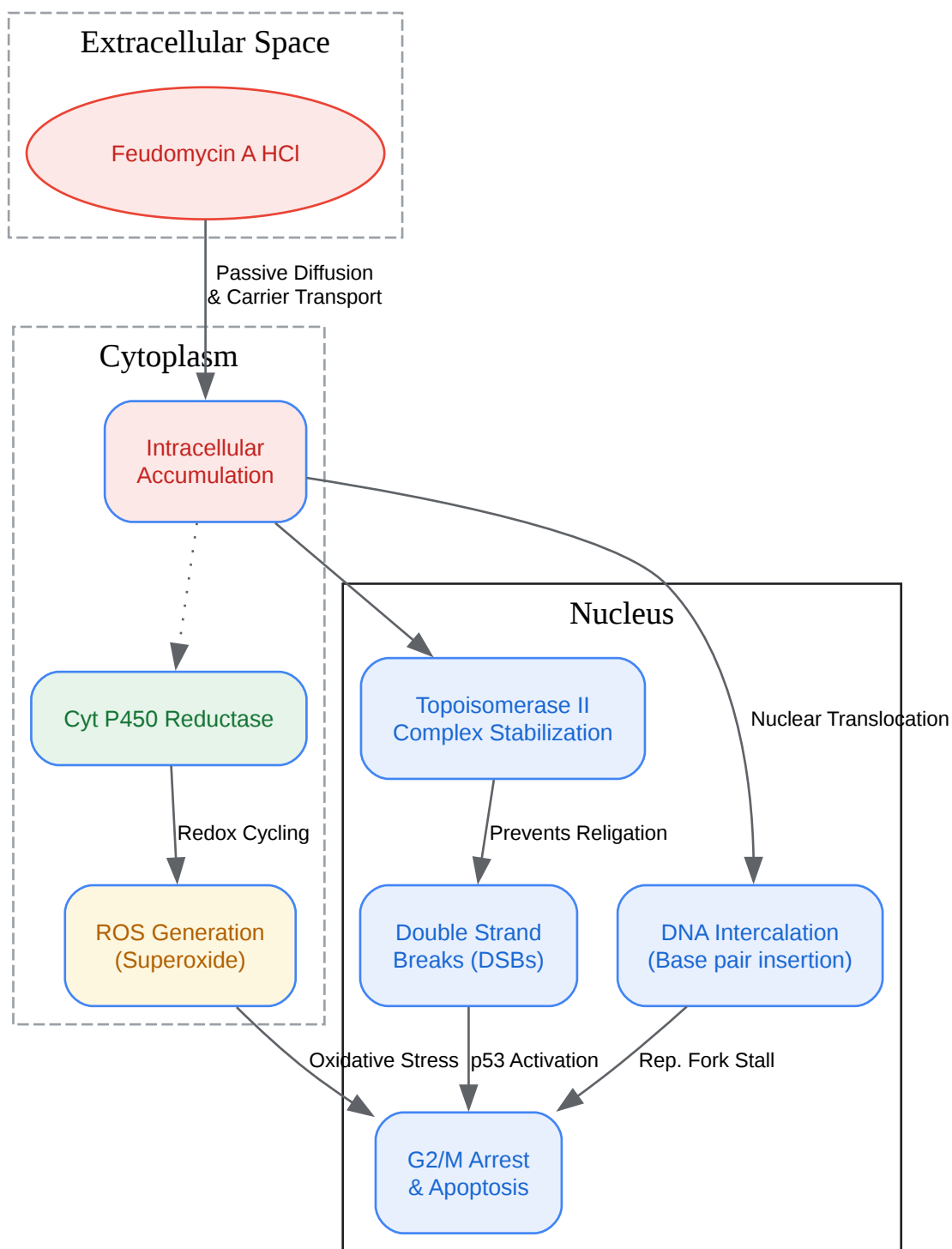
Secondary Mechanism: DNA Intercalation

The planar anthraquinone ring system intercalates between DNA base pairs. This physical insertion distorts the DNA helix, inhibiting DNA polymerase progression and RNA transcription.

Tertiary Mechanism: ROS Generation

The quinone moiety can undergo one-electron reduction to a semiquinone radical, generating Reactive Oxygen Species (ROS) that cause lipid peroxidation and membrane damage.^{[1][2]}

MOA Visualization



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Figure 1: Multi-modal mechanism of action of Feudomycin A, illustrating nuclear targets (DNA/Topo II) and cytoplasmic redox cycling.[1][2][3]

Biological Activity Profile

Cytotoxicity & Antitumor Activity

Feudomycin A demonstrates potent cytotoxicity against murine and human tumor cell lines. It is particularly effective against hematological malignancies (leukemias) due to the high proliferative rate and Topoisomerase II expression in these cells.^[1]

- **Comparative Potency:** Generally comparable to Daunorubicin, though specific potency varies by cell line due to differences in cellular uptake and efflux susceptibility (P-gp substrate status).^{[1][2][3]}
- **Target Cells:** L1210 (Murine leukemia), P388 (Leukemia), MCF-7 (Breast cancer).^{[1][2][3]}

Antimicrobial Spectrum

Like many anthracyclines, Feudomycin A exhibits antibacterial activity, primarily against Gram-positive organisms (*Staphylococcus aureus*, *Bacillus subtilis*).^{[1][2][3]} Its use as an antibiotic is limited by its high eukaryotic toxicity, but this activity is relevant for biosynthetic gene cluster profiling.

Experimental Protocols

Protocol A: Preparation of Stock Solutions

Objective: Create stable, accurate stock solutions for biological assays.

- **Weighing:** Weigh Feudomycin A HCl powder in a static-free environment.
- **Solvent:** Dissolve in 100% DMSO to a concentration of 10 mM. Vortex for 1 minute to ensure complete solubilization.
 - **Note:** Avoid aqueous buffers for the initial stock to prevent hydrolysis.
- **Storage:** Aliquot into amber microcentrifuge tubes (avoid repeated freeze-thaw cycles). Store at -20°C (stable for 1 month) or -80°C (stable for 6 months).

Protocol B: In Vitro Cytotoxicity Assay (MTT)

Objective: Determine the IC50 of Feudomycin A in leukemia cells (e.g., HL-60 or L1210).[1][2]

Materials:

- HL-60 cells in RPMI-1640 + 10% FBS.
- MTT Reagent (5 mg/mL in PBS).[1][2]
- 96-well clear bottom plates.[1][2][3]

Workflow:

- Seeding: Seed cells at 1×10^4 cells/well in 90 μ L media. Incubate for 24h at 37°C/5% CO₂.
- Treatment: Prepare 10x serial dilutions of Feudomycin A in media (Range: 1 nM to 10 μ M). Add 10 μ L to wells.
 - Control: DMSO vehicle control (<0.5% final concentration).[1][2]
 - Positive Control: Doxorubicin (1 μ M).[1][2][4]
- Incubation: Incubate for 48 or 72 hours.
- Readout: Add 10 μ L MTT reagent. Incubate 4 hours. Solubilize formazan crystals with 100 μ L acidified isopropanol or SDS-HCl.
- Analysis: Measure absorbance at 570 nm. Calculate IC50 using non-linear regression (Sigmoidal dose-response).

Protocol C: DNA Binding/Intercalation Assay

Objective: Confirm the physical interaction between Feudomycin A and DNA.

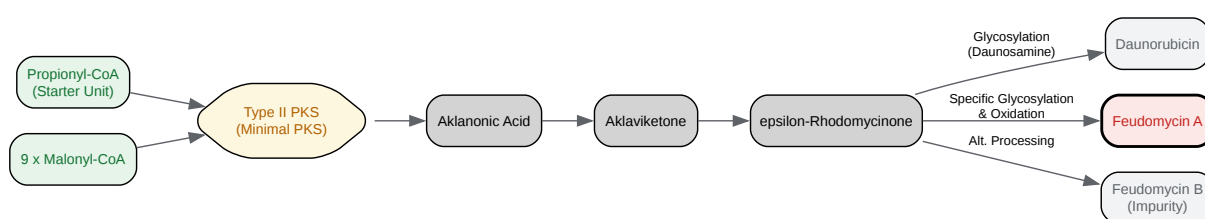
Workflow:

- Preparation: Prepare Calf Thymus DNA (CT-DNA) solution (50 μ M bp) in Tris-HCl buffer (pH 7.4).[1][2][3]

- Titration: Maintain constant Feudomycin A concentration (e.g., 10 μ M) and titrate with increasing concentrations of CT-DNA (0 - 100 μ M).[1][2][3]
- Spectroscopy: Measure UV-Vis absorption spectra (200-600 nm).
- Result Interpretation: Look for hypochromicity (decrease in absorbance) and bathochromic shift (red shift) of the absorption maximum (~480 nm), which indicates intercalation into the DNA stack.[1]

Biosynthetic Context & Visualization

Feudomycin A is a product of the Type II Polyketide Synthase (PKS) pathway in *Streptomyces*. It diverges from the Daunorubicin pathway, often accumulating in specific blocked mutants.



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Figure 2: Biosynthetic relationship between Feudomycin A and the canonical Daunorubicin pathway in *Streptomyces coeruleorubidus*. [1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 71668332, Feudomycin A. Retrieved from [\[Link\]](#)[1][2]
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